

# Personal protective equipment for handling (2-Amino-5-bromophenyl)methanol

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: (2-Amino-5-bromophenyl)methanol

Cat. No.: B151039

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## Essential Safety and Handling Guide for (2-Amino-5-bromophenyl)methanol

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety, operational, and disposal information for the handling of **(2-Amino-5-bromophenyl)methanol**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

## Hazard Identification and Quantitative Data

**(2-Amino-5-bromophenyl)methanol** is a solid chemical that poses significant health risks upon exposure. It is crucial to handle this compound with appropriate care, utilizing the personal protective equipment (PPE) and engineering controls outlined below.

Property	Data
CAS Number	20712-12-3
Molecular Formula	C <sub>7</sub> H <sub>8</sub> BrNO[1]
Molecular Weight	202.05 g/mol [1]
Appearance	Light brown to brown solid[1]
Melting Point	112-113°C[1]
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.[1]
Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
Occupational Exposure Limits (OELs)	Not established for this compound. For the related compound p-bromoaniline, a Threshold Limit Value (TLV) has not been established, indicating that exposure should be minimized to the lowest achievable level.[2][3]

## Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **(2-Amino-5-bromophenyl)methanol** in any form.

PPE Category	Specifications
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Double-gloving is recommended, especially during weighing and transfer operations. Discard gloves immediately if contaminated.
Eye and Face Protection	ANSI-approved safety goggles are required at all times. A face shield must be worn over safety goggles when there is a risk of splashing or dust generation, such as during weighing, transferring solids, or preparing solutions.
Respiratory Protection	All handling of the solid compound that may generate dust must be conducted in a certified chemical fume hood. If a fume hood is not available or during a large spill, a NIOSH-approved respirator with a particulate filter (P100) is required.
Body Protection	A long-sleeved laboratory coat must be worn and fully buttoned. An apron made of a chemically resistant material should be worn over the lab coat when handling larger quantities or solutions. Closed-toe shoes are mandatory.

## Operational Plan: Step-by-Step Handling Procedures

The following protocols are designed to minimize exposure during common laboratory manipulations of **(2-Amino-5-bromophenyl)methanol**.

### 3.1. Weighing and Transferring the Solid Compound:

- Preparation:

- Ensure a certified chemical fume hood is operational.
- Don all required PPE as specified in the table above.
- Designate a specific area within the fume hood for handling the solid. Cover the work surface with absorbent, disposable bench paper.
- Have all necessary equipment (spatulas, weigh boats, receiving flask) readily available within the fume hood.
- Procedure:
  - Carefully open the container of **(2-Amino-5-bromophenyl)methanol** inside the fume hood.
  - Use a clean, dry spatula to transfer the desired amount of solid to a weigh boat. Avoid creating dust. If the material is a fine powder, consider moistening it slightly with a suitable, inert solvent if the experimental procedure allows.
  - Once weighed, carefully transfer the solid to the receiving vessel.
  - Tightly cap the stock container immediately after use.
- Cleanup:
  - Gently wipe down the spatula and any contaminated surfaces within the fume hood with a damp cloth or paper towel.
  - Dispose of all contaminated disposable materials (weigh boats, bench paper, paper towels) in a designated hazardous waste container.

### 3.2. Dissolving the Solid Compound:

- Preparation:
  - Perform this procedure in a chemical fume hood.
  - Ensure all necessary glassware and the chosen solvent are present.

- Procedure:
  - Add the solvent to the flask containing the weighed **(2-Amino-5-bromophenyl)methanol**.
  - If necessary, gently swirl or stir the mixture to facilitate dissolution. Avoid splashing.
  - If heating is required, use a controlled heating source such as a heating mantle with a stirrer. Ensure the setup is secure.

## Emergency and Disposal Plan

### 4.1. Spill Response:

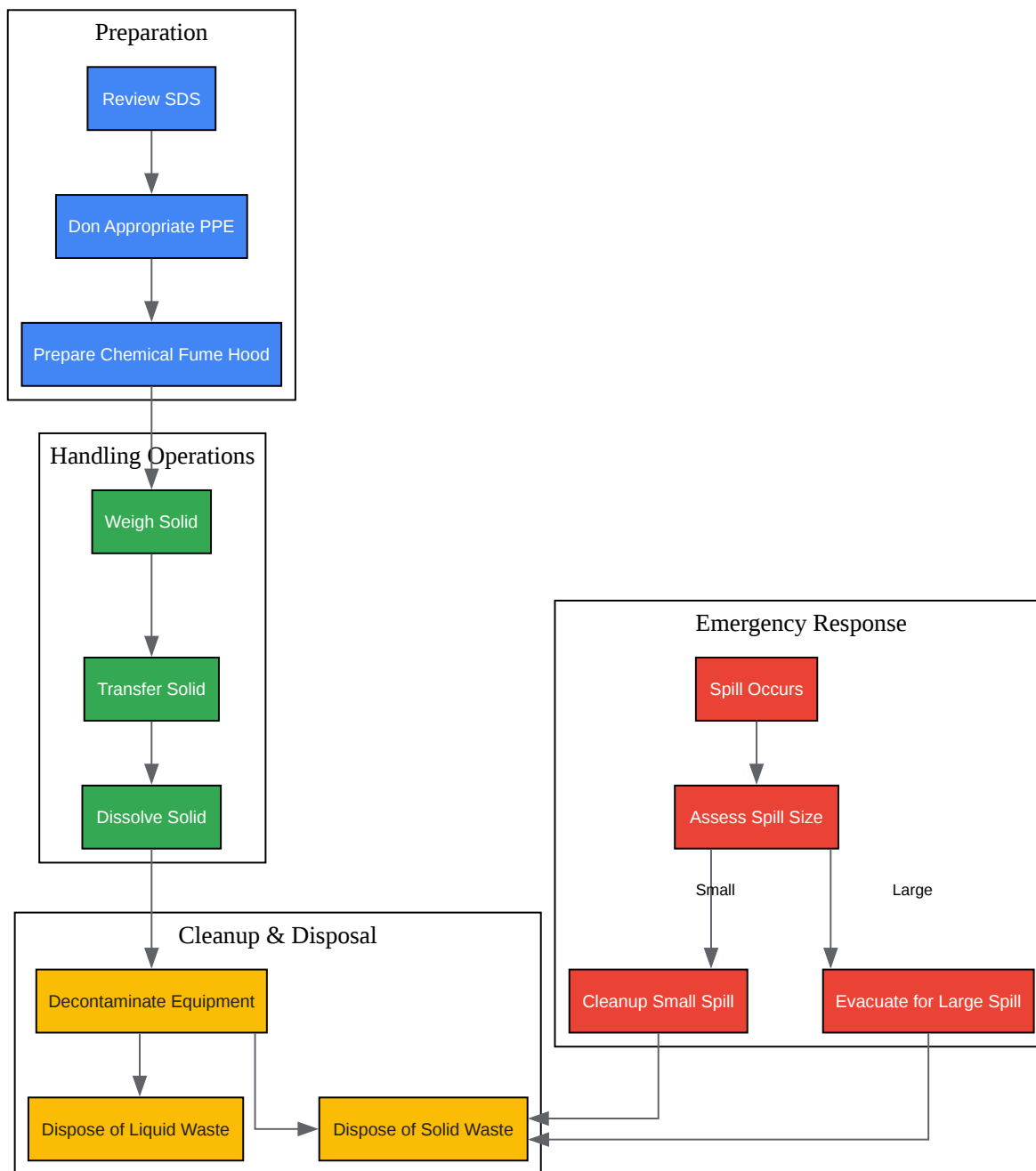
- Small Spill (Solid):
  - Alert personnel in the immediate area.
  - Wearing appropriate PPE, gently cover the spill with an absorbent powder designed for chemical spills.
  - If the substance is a fine powder, moisten it slightly with an appropriate solvent to prevent it from becoming airborne.
  - Carefully sweep the mixture into a designated hazardous waste container.
  - Clean the spill area with soap and water.
  - Dispose of all cleanup materials as hazardous waste.
- Large Spill or Spill Outside of a Fume Hood:
  - Evacuate the area immediately.
  - Alert your supervisor and the appropriate emergency response personnel for your institution.
  - Prevent entry into the affected area.

- Provide emergency responders with the Safety Data Sheet (SDS) for **(2-Amino-5-bromophenyl)methanol**.

#### 4.2. Waste Disposal:

- Solid Waste:
  - All solid waste contaminated with **(2-Amino-5-bromophenyl)methanol**, including used PPE, weigh boats, and absorbent materials, must be collected in a clearly labeled, sealed hazardous waste container.
- Liquid Waste:
  - Solutions containing **(2-Amino-5-bromophenyl)methanol** and mother liquors from reactions should be collected in a designated, sealed hazardous waste container for halogenated organic compounds.
  - Do not pour any waste containing this compound down the drain.
  - Follow your institution's specific guidelines for the disposal of halogenated aromatic amine waste.

## Logical Workflow for Safe Handling



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Caption: Workflow for the safe handling of **(2-Amino-5-bromophenyl)methanol**.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)